2,2'-[[2-(2-Hydroxyethoxy)ethyl]imino]bisethanol safety data sheet

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Compound of Interest

Compound Name:	*2,2'-[[2-(2-Hydroxyethoxy)ethyl]imino]bisethanol*
CAS No.:	*17626-34-5*
Cat. No.:	*B097872*

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An In-depth Technical Guide to the Safety Data Sheet of **2,2'-[[2-(2-Hydroxyethoxy)ethyl]imino]bisethanol**

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This guide provides a comprehensive overview of the safety data sheet for **2,2'-[[2-(2-Hydroxyethoxy)ethyl]imino]bisethanol** (CAS No. 17626-34-5). It is intended for researchers, scientists, and drug development professionals who handle this substance. This document synthesizes critical safety information and provides practical guidance for its use in a laboratory setting.

Chemical Identity and Physicochemical Properties

2,2'-[[2-(2-Hydroxyethoxy)ethyl]imino]bisethanol, also known as Ethanol, 2,2'-[[2-(2-hydroxyethoxy)ethyl]imino]bis-, is a chemical compound with the molecular formula C8H19NO4.[1]

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Table 1: Physicochemical Properties of **2,2'-[[2-(2-Hydroxyethoxy)ethyl]imino]bisethanol**

Property	Value	Source
Molecular Weight	193.24 g/mol	[1]
Density	1.159 g/cm³	[1]
Boiling Point	357.9°C at 760 mmHg	[1]
Flash Point	170.3°C	[1]
Vapor Pressure	1.46E-06 mmHg at 25°C	[1]
Refractive Index	1.501	[1]

Hazard Identification and GHS Classification

This chemical is classified as hazardous. The primary hazards associated with **2,2'-[[2-(2-Hydroxyethoxy)ethyl]imino]bisethanol** are serious eye damage and potential for organ damage through prolonged or repeated exposure.[2]

GHS Hazard Statements:

- H318: Causes serious eye damage.[2]
- H373: May cause damage to organs through prolonged or repeated exposure.[2]

Due to the limited publicly available specific toxicological data for this exact compound, data from structurally similar compounds are often used for preliminary hazard assessment. For instance, related compounds are known to cause skin irritation and may cause an allergic skin reaction.[3][4]

First-Aid Measures

Immediate and appropriate first-aid measures are crucial in the event of exposure. The following procedures are recommended based on general safety guidelines for hazardous chemicals.

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- Eye Contact: Immediately rinse cautiously with water for several minutes.[5][6] Remove contact lenses if present and easy to do. Continue rinsing.[5][6] Seek immediate medical attention from a specialist.[5]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[5][7] Remove all contaminated clothing.[5] If skin irritation occurs, get medical advice/attention.[5]
- Ingestion: Do NOT induce vomiting.[6][8] Rinse mouth.[9] Call a POISON CENTER or doctor/physician if you feel unwell.[4][5]
- Inhalation: Remove person to fresh air and keep comfortable for breathing.[6][7] If you feel unwell, call a POISON CENTER or doctor.[10]

Handling, Storage, and Personal Protective Equipment (PPE)

Safe Handling

Adherence to proper handling procedures is essential to minimize exposure risk.

- Ensure good ventilation/suction at the workplace.[5]
- Avoid generating mists or aerosols.[5]
- Do not get in eyes, on skin, or on clothing.[11]
- Wash hands and face thoroughly after handling.[6]
- Do not eat, drink, or smoke when using this product.[12]

Storage

Proper storage conditions are necessary to maintain the chemical's integrity and prevent hazardous situations.

- Keep only in the original container.[5]

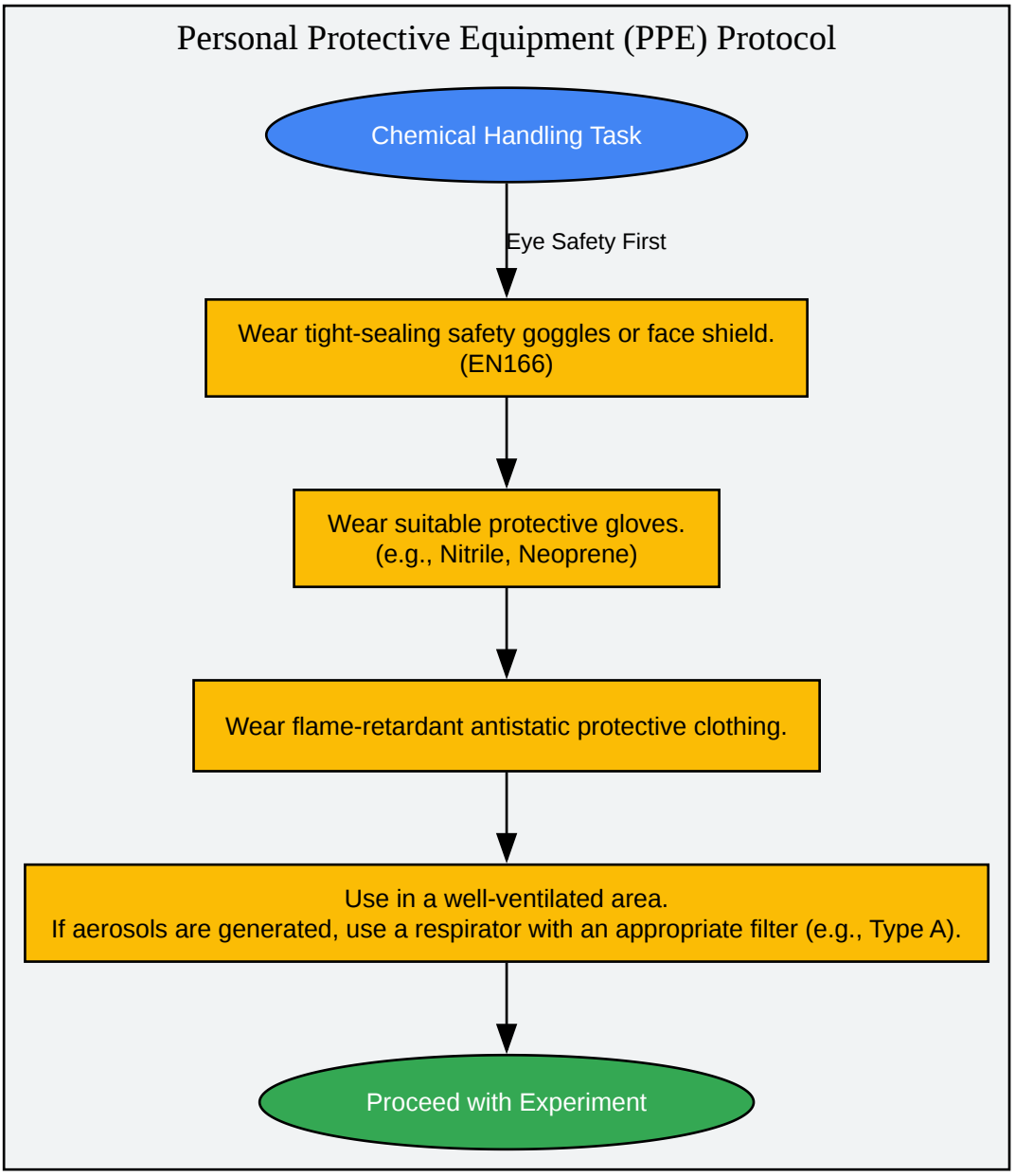
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- Store in a cool, well-ventilated place.[5]
- Keep the container tightly closed in a dry place.[5]
- Store away from direct heat or sunlight.[5]
- Incompatible materials include strong oxidizing agents and strong acids.[8]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling this chemical.

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Caption: Required PPE for handling **2,2'-[[2-(2-Hydroxyethoxy)ethyl]imino]bisethanol**.

Accidental Release Measures

In the event of a spill, follow these procedures to contain and clean up the material safely.

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Caption: Workflow for responding to an accidental chemical spill.

- Personal Precautions: Use personal protective equipment as required.[11] Ensure adequate ventilation.[11] Keep people away from and upwind of the spill/leak.[11]
- Environmental Precautions: Do not flush into surface water or sanitary sewer systems.[11] Inform authorities if the product spillage enters water courses or sewage systems.[5]
- Methods for Cleaning Up: Absorb with liquid-binding material (e.g., sand, diatomite, acid binders, universal binders, sawdust).[5]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Unsuitable Extinguishing Media: A high-pressure water jet may not be suitable.[5]
- Hazardous Combustion Products: Formation of toxic gases is possible during heating or in case of fire, including carbon oxides and nitrous gases.[5]
- Protective Equipment for Firefighters: Firefighters should wear self-contained breathing apparatus and full firefighting turnout gear.[5]

Toxicological and Ecological Information

Toxicological Profile

Detailed toxicological data for **2,2'-[[2-(2-Hydroxyethoxy)ethyl]imino]bisethanol** is not extensively documented in the provided search results. However, based on its classification, it may cause damage to organs through prolonged or repeated exposure.[2] For a reaction mass containing a similar compound, the following data is available:

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- Acute Oral Toxicity: Harmful if swallowed.[3][5]
- Skin Corrosion/Irritation: Causes skin irritation.[3][5]
- Serious Eye Damage/Irritation: Causes serious eye damage.[3][5]
- Skin Sensitization: May cause an allergic skin reaction.[3][5]

Ecological Information

Information on the environmental impact of this specific chemical is limited. For a related substance, the following aquatic toxicity data is noted:

- Fish (LC50, 96 hours): > 100 mg/L.[5]
- Crustacea (EC50, 48 hours): 48 mg/l.[5]
- It is considered harmful to aquatic life with long-lasting effects.[3][4]

Experimental Protocol: Preparation of a 1M Stock Solution

This protocol outlines a standard procedure for safely preparing a 1M stock solution of **2,2'-[[2-(2-Hydroxyethoxy)ethyl]imino]bisethanol** in a research setting.

Materials:

- **2,2'-[[2-(2-Hydroxyethoxy)ethyl]imino]bisethanol** (CAS: 17626-34-5)
- Deionized water
- Calibrated balance
- Volumetric flask (appropriate size)
- Magnetic stirrer and stir bar
- Spatula and weighing boat

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- Appropriate PPE (safety goggles, gloves, lab coat)

Procedure:

- Preparation: Don all required personal protective equipment. Ensure the chemical fume hood is operational.
- Calculation: Calculate the mass of **2,2'-[[2-(2-Hydroxyethoxy)ethyl]imino]bisethanol** required to make the desired volume of a 1M solution (Mass = 1 mol/L * 193.24 g/mol * Volume in L).
- Weighing: In the chemical fume hood, carefully weigh the calculated amount of the compound using a calibrated balance and a weighing boat.
- Dissolving: Add a magnetic stir bar to the volumetric flask. Fill the flask to approximately half its volume with deionized water.
- Transfer: Carefully transfer the weighed compound into the volumetric flask.
- Mixing: Place the flask on a magnetic stirrer and stir until the solid is completely dissolved.
- Final Volume Adjustment: Once dissolved, carefully add deionized water to the calibration mark on the neck of the volumetric flask.
- Homogenization: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Labeling and Storage: Label the flask clearly with the chemical name, concentration, date of preparation, and your initials. Store according to the guidelines in Section 4.2.

References

- **2,2'-[[2-(2-hydroxyethoxy)ethyl]imino]bisethanol** - chemical-label.com. (URL:)
- SAFETY DATA SHEET - GEO Specialty Chemicals. (URL:)
- SAFETY D
- [(4-methylphenyl)imino]bisethanol and Ethanol, 2-[amino]- - Safety Data Sheet. (URL:)
- 2,2'-((2-((2-Hydroxyethyl)amino)ethyl)imino)bisethanol - PubChem. (URL:)

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- SAFETY D
- Reaction mass of 2,2'-((4-methylphenyl)imino)bisethanol and Ethanol 2-((2-(2-hydroxyethoxy)ethyl)(4-methylphenyl)amino)- - PubChem. (URL:)
- 2 - SAFETY D
- N,N-Bis(2-hydroxyethyl)ethylenediamine - PubChem. (URL:)
- N,N -Bis(2-hydroxyethyl)ethylenediamine 97 4439-20-7 - Sigma-Aldrich. (URL:)
- **2,2'-[[2-(2-hydroxyethoxy)ethyl]imino]bisethanol** - Echemi. (URL:)
- 6 - SAFETY D
- SAFETY DATA SHEET - Thermo Fisher Scientific. (URL:)
- SAFETY D
- SAFETY DATA SHEET - Thermo Fisher Scientific. (URL:)
- SAFETY D
- 4 - SAFETY D
- pergaquick a150 pm - Organische Peroxide - PERGAN. (URL:)

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Sources

- 1. echemi.com [echemi.com]
- 2. chemical-label.com [chemical-label.com]
- 3. Reaction mass of 2,2'-((4-methylphenyl)imino)bisethanol and Ethanol 2-((2-(2-hydroxyethoxy)ethyl)(4-methylphenyl)amino)- - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. pergan.com [pergan.com]
- 5. geosc.com [geosc.com]
- 6. fishersci.com [fishersci.com]
- 7. WERCS Studio - Application Error [assets.thermofisher.com]
- 8. fishersci.com [fishersci.com]
- 9. assets.thermofisher.com [assets.thermofisher.com]
- 10. tcichemicals.com [tcichemicals.com]

© 2026 BenchChem. All rights reserved.

- 11. fishersci.com [fishersci.com]
- 12. fishersci.fr [fishersci.fr]
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